

# Technical Monograph: (Methoxymethyl)trimethylammonium Chloride

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## Compound of Interest

Compound Name:	<i>(Methoxymethyl)trimethylammoniu m chloride</i>
CAS No.:	6343-91-5
Cat. No.:	B14082094

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## Identity, Reactivity, and Application as a Masked Electrophile

### Part 1: Chemical Identity & Nomenclature

The "Synonym" Matrix

In regulatory and procurement databases, this compound is frequently obscured by ambiguous naming conventions. Precise identification is critical because this salt is structurally related to—but distinct from—the highly carcinogenic MOM-Cl (Chloromethyl methyl ether).

### Core Identifiers

Identifier Type	Value	Notes
Primary Name	(Methoxymethyl)trimethylamm onium chloride	Standard IUPAC-based common usage.
CAS Registry Number	6343-91-5	The definitive unique identifier.
IUPAC Name	N-(Methoxymethyl)-N,N- dimethylmethanaminium chloride	Formal systematic name.
Molecular Formula	C <sub>5</sub> H <sub>14</sub> ClNO	
Molecular Weight	139.62 g/mol	

## Synonyms & Trade Designations

Researchers may encounter this compound under various aliases in patent literature or legacy protocols:

- Structural Synonyms:
  - Methoxymethyl trimethyl ammonium chloride<sup>[1][2][3][4][5]</sup>
  - N-Methoxymethyl-trimethylammonium chloride
  - TMAMA-Cl (Trimethylalkoxymethylammonium chloride - rare abbreviation)
- Functional Synonyms (Contextual):
  - "MOM-Quat" (Colloquial lab slang)
  - Masked MOM-Cl reagent
  - Trimethylamine-MOM adduct

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CRITICAL DISTINCTION: Do NOT confuse with:

- MOM-Cl (CAS 107-30-2): The volatile, carcinogenic liquid precursor.
- Methoxyammonium chloride (CAS 593-56-6): A different salt used for oxime synthesis.
- Benzyltrimethylammonium chloride: A phase transfer catalyst lacking the ether linkage.

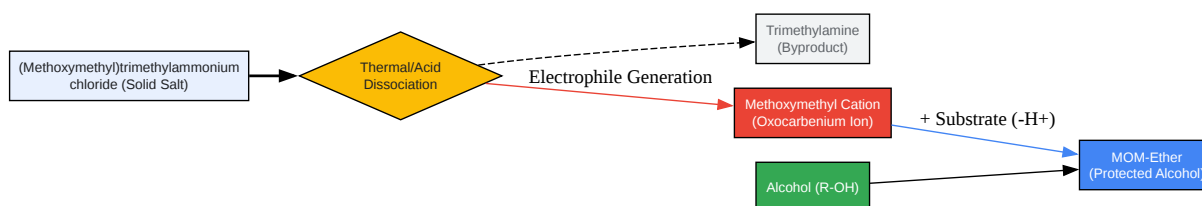
## Part 2: Chemical Architecture & Mechanism

### Why This Salt Matters

**(Methoxymethyl)trimethylammonium chloride** acts as a solid-state source of the methoxymethyl cation. Unlike MOM-Cl, which is a volatile liquid (bp 55–57 °C) and a potent respiratory carcinogen, this quaternary salt is a non-volatile solid.

### The Equilibrium of Reactivity

The utility of this salt lies in its ability to release the reactive oxocarbenium ion (the active electrophile) upon heating or treatment with a Lewis acid, while releasing trimethylamine as a byproduct.



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Figure 1: Mechanistic pathway for the generation of the active MOM electrophile from the ammonium salt precursor.

## Part 3: Application Science

Experimental Utility

### The "Safety-Enhanced" MOM Protection

The primary application of this salt is the protection of alcohols as Methoxymethyl (MOM) ethers.

- Standard Route (Hazardous): Direct use of MOM-Cl + DIPEA. Requires handling a volatile carcinogen.
- Ammonium Salt Route (Safer): The salt is weighed as a solid. It reacts with the alcohol in the presence of a base (to scavenge HCl) or via acid catalysis to drive the equilibrium.

### Protocol: MOM-Protection using the Ammonium Salt

Note: This protocol assumes the use of the salt to avoid direct handling of MOM-Cl liquid.

Materials:

- Substrate: Primary or Secondary Alcohol (1.0 equiv)
- Reagent: **(Methoxymethyl)trimethylammonium chloride** (1.5 equiv)[3]
- Solvent: Acetonitrile (MeCN) or Dichloromethane (DCM) - Anhydrous
- Base: Diisopropylethylamine (DIPEA) (2.0 equiv)

Step-by-Step Methodology:

- Preparation (Inert Atmosphere): Flame-dry a round-bottom flask and purge with Nitrogen/Argon. The salt is hygroscopic; handle quickly or in a glovebox.
- Dissolution: Add the alcohol substrate (1.0 equiv) and anhydrous MeCN (0.2 M concentration).

- Reagent Addition: Add DIPEA (2.0 equiv) followed by **(Methoxymethyl)trimethylammonium chloride** (1.5 equiv) in one portion.
  - Mechanism Note: The base is required to neutralize the HCl formed if the salt reverts to MOM-Cl/Amine, but more importantly to deprotonate the alcohol, making it nucleophilic enough to attack the transient oxocarbenium species.
- Reaction: Reflux at 60–80°C for 4–12 hours.
  - Why Heat? The quaternary ammonium bond is stable at room temperature. Thermal energy is required to break the C-N bond and generate the reactive electrophile.
- Workup: Cool to room temperature. Dilute with Et<sub>2</sub>O. Wash with 1M HCl (to remove residual amine/ammonium salts), saturated NaHCO<sub>3</sub>, and brine.
- Purification: Dry over MgSO<sub>4</sub>, concentrate, and purify via silica gel flash chromatography.

## Comparison: Salt vs. MOM-Cl

Feature	MOM-Cl (Liquid)	(Methoxymethyl)trimethylammonium Cl (Solid)
Physical State	Volatile Liquid	Hygroscopic Solid
Carcinogenicity	High (OSHA Regulated)	Moderate (Alkylating agent potential)
Stability	Hydrolyzes rapidly in air	Stable if kept dry
Atom Economy	High	Lower (Loss of Trimethylamine)
Primary Use	Industrial/Large Scale	Lab Scale/Safety-Critical

## Part 4: Safety & Handling (E-E-A-T)

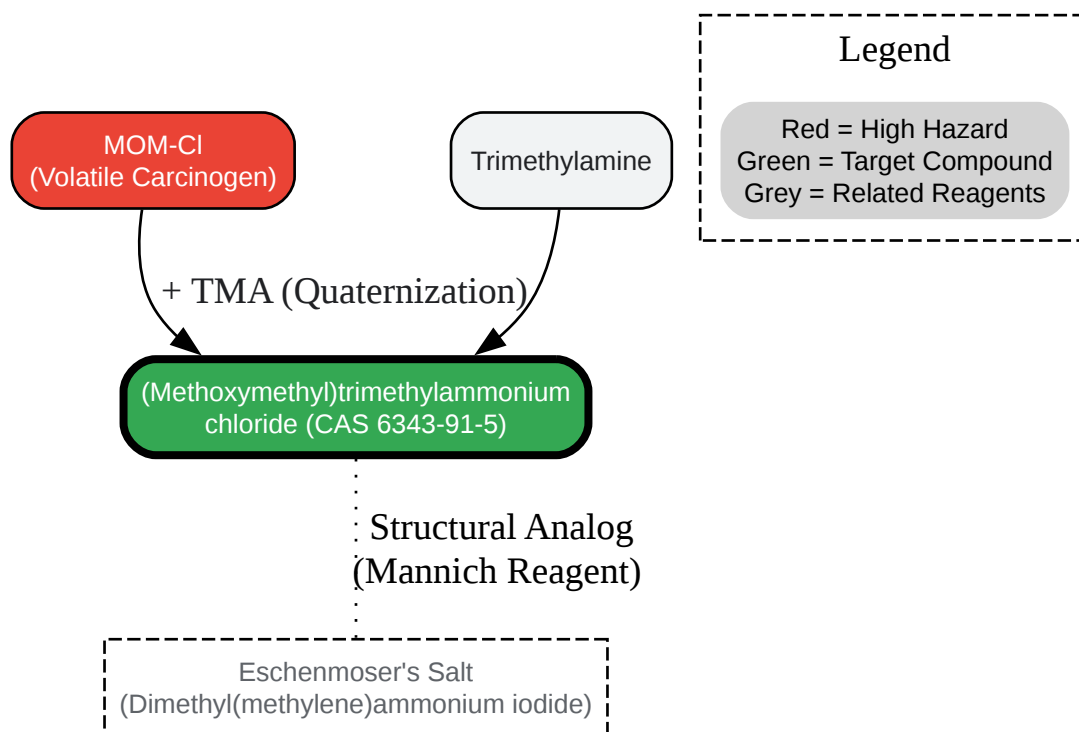
### Risk Mitigation Strategy

Although this salt is safer than the volatile ether, it must be treated with high caution. It is an alkylating agent.[6]

- Inhalation Risk: While non-volatile, dust inhalation can be dangerous. Use a localized exhaust or a powder containment hood.[7]
- Skin Contact: The compound is corrosive and an irritant.[5][8][9] It can transfer the methoxymethyl group to biological nucleophiles (DNA/Proteins). Double-gloving (Nitrile) is mandatory.
- Decomposition: Upon heating, it releases Trimethylamine (fishy odor, toxic) and potentially small amounts of MOM-Cl vapor. All heating steps must occur in a fume hood.

## Part 5: Visualization of Chemical Relationships

To further clarify the position of this compound in the chemical landscape, the following diagram maps its structural relationships.



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Figure 2: Structural genealogy of the target compound, highlighting its derivation from MOM-Cl.

## References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 80496, **(Methoxymethyl)trimethylammonium chloride**. PubChem. Available at: [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). 1910.1003 - 13 Carcinogens (4-Nitrobiphenyl, etc.). United States Department of Labor. Available at: [\[Link\]](#) (Referenced for MOM-Cl regulatory context).
- Organic Syntheses. Chloromethyl Methyl Ether and Bis(chloromethyl) Ether. (Contextual reference for the parent compound hazards). Available at: [\[Link\]](#)

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